

Essential Safety and Logistical Information for Handling 4-Ethylbenzenethiolate

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Compound of Interest

Compound Name: 4-Ethylbenzenethiolate

Cat. No.: B15497043

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **4-Ethylbenzenethiolate** (CAS: 4946-13-8) is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Chemical Identifier and Hazard Information

Chemical Name	4-Ethylbenzenethiolate
Synonyms	4-Ethylthiophenol
CAS Number	4946-13-8
Molecular Formula	C ₈ H ₁₀ S
Molecular Weight	138.23 g/mol
Hazard Statements	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation.
Signal Word	Danger

Data sourced from Sigma-Aldrich.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to mitigate the risks associated with **4-Ethylbenzenethiolate**. The following table summarizes the recommended PPE.

PPE Category	Recommendation	Justification & Details
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors that can cause serious eye irritation. Must be worn whenever handling the chemical.
Hand Protection	Nitrile rubber gloves. Consider double-gloving.	While specific data for 4-Ethylbenzenethiolate is limited, nitrile gloves are generally recommended for handling aromatic thiols. For benzenethiol, a closely related compound, nitrile rubber gloves are suggested[1]. Given the toxicity, double-gloving is a prudent measure. Always inspect gloves for integrity before use and change them immediately if contaminated.
Respiratory Protection	NIOSH-approved respirator with organic vapor cartridges.	Due to its inhalation toxicity, respiratory protection is essential, especially when working outside of a certified chemical fume hood or with larger quantities. For benzenethiol, NIOSH recommends a chemical cartridge respirator with organic vapor cartridges for concentrations up to 1 ppm[2]. A P100 particulate filter may be combined with the organic vapor cartridge if there is a risk of aerosol generation[3][4].

Protective Clothing	Chemically resistant lab coat or coveralls.	A chemically resistant lab coat or coveralls should be worn to prevent skin contact[5]. Materials such as Tyvek® or those with demonstrated resistance to aromatic compounds are recommended. All protective clothing should be removed before leaving the laboratory.
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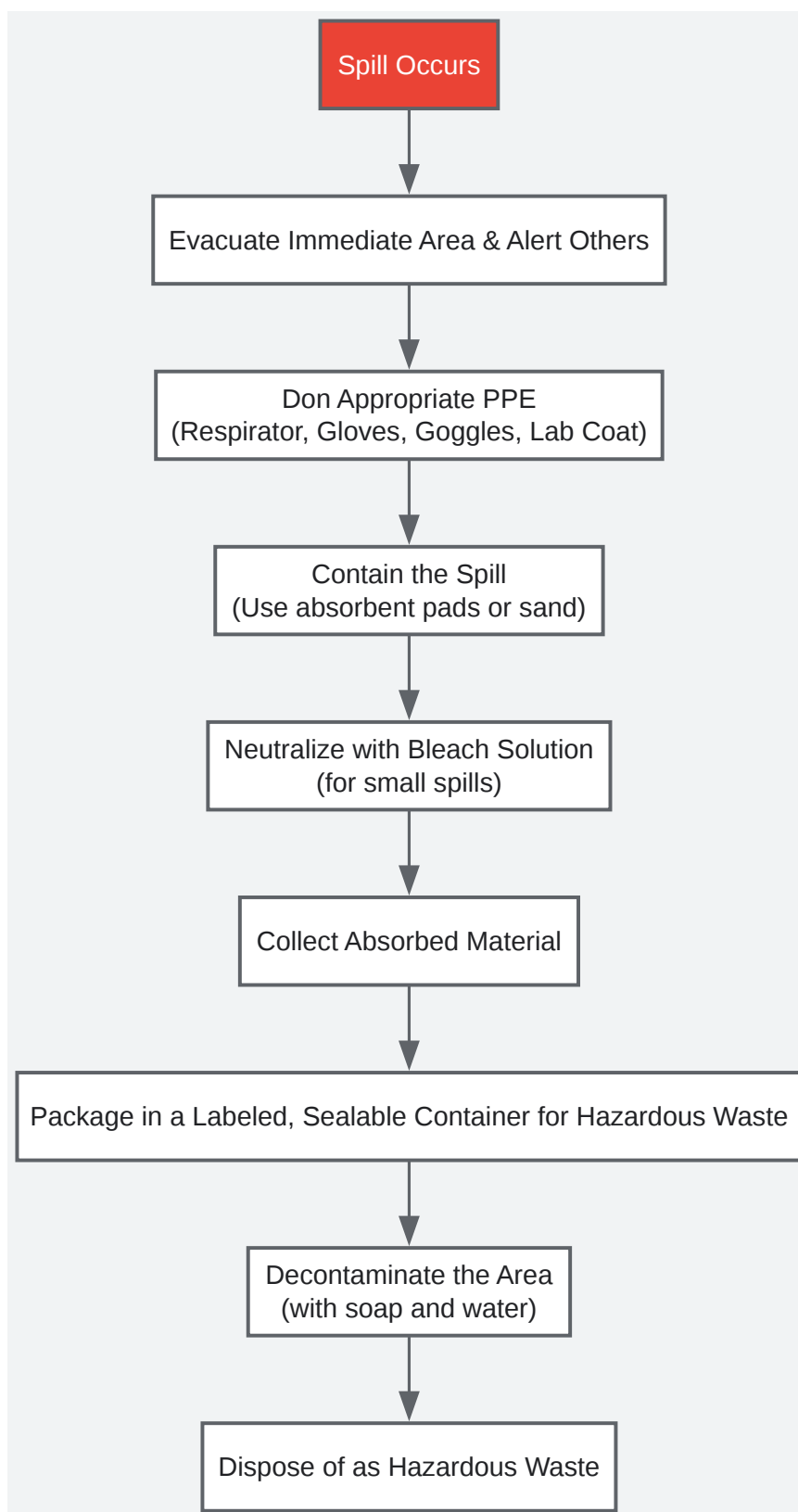
Operational Plan: Safe Handling Procedures

Adherence to a strict operational plan is crucial for minimizing exposure and ensuring safety.

- Engineering Controls: All work with **4-Ethylbenzenethiolate** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- Personal Hygiene: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly with soap and water after handling the chemical and before leaving the work area.
- Transporting: When transporting **4-Ethylbenzenethiolate**, use secondary containment to prevent spills.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents. The container should be tightly sealed.

Emergency Procedures

Spill Response Workflow



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Caption: Workflow for responding to a **4-Ethylbenzenethiolate** spill.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention[2].
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention[2].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention[2].
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

All waste containing **4-Ethylbenzenethiolate** must be treated as hazardous waste.

- Waste Collection: Collect all contaminated materials, including absorbent pads, gloves, and disposable lab coats, in a designated, labeled, and sealed hazardous waste container.
- Decontamination of Glassware: Glassware that has come into contact with **4-Ethylbenzenethiolate** should be rinsed with a suitable solvent (e.g., ethanol) with the rinsate collected as hazardous waste. Subsequently, the glassware can be soaked in a bleach solution to oxidize any remaining thiol before standard washing.
- Disposal: Arrange for the disposal of hazardous waste through your institution's environmental health and safety office. Do not dispose of **4-Ethylbenzenethiolate** down the drain.

By adhering to these safety protocols and operational plans, researchers can significantly mitigate the risks associated with handling **4-Ethylbenzenethiolate**, ensuring a safer laboratory environment for all.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 4-Ethylbenzenethiolate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15497043#personal-protective-equipment-for-handling-4-ethylbenzenethiolate]

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